

CAS number 27215-10-7 chemical properties

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Compound of Interest

Compound Name: *Diisooctyl phosphate*

Cat. No.: B179373

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An In-depth Technical Guide to the Chemical Properties of Diisooctyl Acid Phosphate (CAS Number: 27215-10-7)

This technical guide provides a comprehensive overview of the chemical and physical properties of diisooctyl acid phosphate, targeting researchers, scientists, and drug development professionals.

Chemical Identification

- CAS Number: 27215-10-7[1]
- Chemical Name: **Diisooctyl phosphate**[1][2]
- Synonyms: Diisooctyl acid phosphate, Phosphoric acid, diisooctyl ester, Isooctanol, hydrogen phosphate, bis(6-methylheptyl) hydrogen phosphate[1][2]
- Molecular Formula: C₁₆H₃₅O₄P[1]
- Molecular Weight: 322.42 g/mol [1]

Physical and Chemical Properties

Diisooctyl acid phosphate is a colorless liquid that is corrosive to metals and tissue.[3] It is a combustible material, though it may require some effort to ignite.[3]

Table 1: Physical Properties of Diisooctyl Acid Phosphate

Property	Value	Experimental Protocol
Boiling Point	256 °C	<p>While a specific experimental protocol for this exact substance is not detailed in the provided search results, standard methods for determining boiling points of liquid compounds, such as the Thiele tube method or distillation method, are commonly employed.^{[4][5][6]} ^{[7][8]} These methods involve heating the liquid and observing the temperature at which the vapor pressure equals the atmospheric pressure.</p>
Density	0.983 g/cm ³	<p>The experimental protocol for determining the density of a liquid typically involves using a pycnometer or a hydrometer. The mass of a known volume of the substance is measured at a specific temperature.</p>
Refractive Index	1.449	<p>The refractive index is typically measured using a refractometer, such as an Abbé refractometer. A drop of the liquid is placed on the prism, and the instrument measures the angle at which light is refracted as it passes through the substance.</p>
Flash Point	191.7 °C	<p>Standard methods for determining the flash point of a</p>

combustible liquid, such as the Cleveland open-cup method or the Pensky-Martens closed-cup method, are likely used. These involve heating the substance and introducing an ignition source to determine the lowest temperature at which the vapors will ignite.

Vapor Pressure 2.75E-07 mmHg at 25°C

The vapor pressure of a liquid at a specific temperature can be determined using various methods, including the static method (using a manometer), the dynamic method (ebulliometry), or the effusion method (Knudsen cell).

Solubility Insoluble in water

A standard "shake flask" method is recommended for determining solubility.^{[9][10]} ^[11] An excess amount of the substance is added to the solvent (in this case, water), and the mixture is agitated at a constant temperature until equilibrium is reached. The concentration of the dissolved substance in the solvent is then measured using a suitable analytical method. For diisooctyl acid phosphate, it is reported to be insoluble in water.^[1]

Spectroscopic Data

Detailed experimental spectra for diisooctyl acid phosphate (CAS 27215-10-7) are not readily available in the public domain. However, based on the structure and data for analogous compounds, the expected spectral characteristics are outlined below.

Table 2: Predicted Spectroscopic Data for Diisooctyl Acid Phosphate

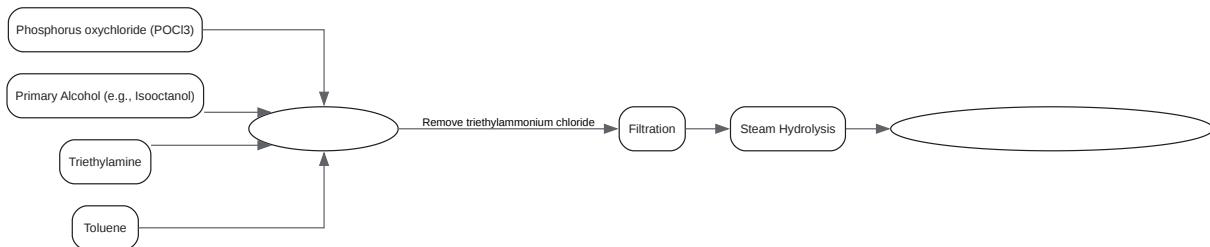
Technique	Expected Features
¹ H NMR	Signals corresponding to the protons of the isooctyl chains would be expected. The chemical shifts and splitting patterns would be indicative of the different proton environments within the branched alkyl chains and their proximity to the phosphate group.
¹³ C NMR	Resonances for the carbon atoms of the isooctyl groups would be observed. The chemical shifts would be influenced by the electronegativity of the neighboring oxygen atoms of the phosphate group.
³¹ P NMR	A characteristic signal for the phosphorus atom in the phosphate ester would be present. The chemical shift would provide information about the chemical environment of the phosphorus nucleus.
IR Spectroscopy	Characteristic absorption bands for P=O, P-O-C, and C-H bonds would be expected. The P=O stretching vibration typically appears as a strong band in the region of 1300-1200 cm ⁻¹ .
Mass Spectrometry	The mass spectrum would show the molecular ion peak (M ⁺) corresponding to the molecular weight of the compound. Fragmentation patterns would likely involve the loss of the isooctyl groups or parts of the alkyl chains.

Experimental Protocols

Synthesis of Dialkyl Phosphates

A general and convenient two-step process for the synthesis of dialkyl phosphates has been described, which is applicable to the synthesis of diisooctyl acid phosphate. This method is designed to minimize contamination by trialkyl phosphate impurities.[12]

Experimental Workflow:



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Caption: Synthesis of Dialkyl Phosphates.

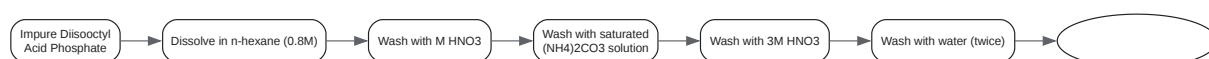
Procedure:

- Phosphorus oxychloride (POCl₃) is reacted with a primary alcohol (in this case, isooctanol) and triethylamine in toluene.[12]
- The reaction mixture is then filtered to remove the triethylammonium chloride byproduct.[12]
- The filtrate is subsequently treated with steam for hydrolysis.[12]
- This process yields the dialkyl phosphate in high purity, avoiding the need for distillation which can lead to decomposition.[12]

Purification of Commercial Diisooctyl Acid Phosphate

Commercial samples of diisooctyl acid phosphate may contain impurities such as the monoester, polyphosphates, pyrophosphate, 2-ethylhexanol, and metal impurities. A purification method has been described to remove these contaminants.^[3]

Experimental Workflow:



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Caption: Purification of Diisooctyl Acid Phosphate.

Procedure:

- Dissolve the impure diisooctyl acid phosphate in n-hexane to create a 0.8M solution.^[3]
- Wash the hexane solution with an equal volume of 1 M nitric acid (HNO_3).^[3]
- Subsequently, wash the solution with a saturated ammonium carbonate ($(\text{NH}_4)_2\text{CO}_3$) solution.^[3]
- Follow with a wash using 3 M HNO_3 .^[3]
- Finally, wash the solution twice with water.^[3]

Biological Activity and Signaling Pathways

Information regarding the specific biological activities and signaling pathways of diisooctyl acid phosphate is limited in the publicly available literature. Organophosphates as a class are known to interact with various biological systems, but specific data for this compound is scarce.

Phosphate itself can act as a signaling molecule, activating pathways such as the Raf/MEK/ERK pathway in various cell types.^{[13][14]} However, it is not confirmed if diisooctyl acid phosphate acts as a phosphate donor or has other mechanisms of action.

Some studies have investigated the toxicological effects of "diisooctyl phthalate," which may or may not be the same as or related to diisooctyl acid phosphate. These studies on the phthalate have indicated potential reproductive and developmental toxicity in animal models.[15][16][17] It is crucial for researchers to consult specific toxicological studies for diisooctyl acid phosphate to understand its safety profile.

Safety and Handling

Diisooctyl acid phosphate is considered a hazardous substance. It is corrosive and can cause severe injury or death upon inhalation, ingestion, or skin contact.[3] Contact with the molten substance can cause severe burns.[3] It is a combustible material and, when heated, its vapors may form explosive mixtures with air.[3] Upon decomposition, it emits toxic fumes of phosphorus oxides.[3] Appropriate personal protective equipment should be used when handling this chemical.

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